

safe handling and disposal of 1-Bromo-3-(bromomethyl)-2-fluorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-3-(bromomethyl)-2-fluorobenzene

Cat. No.: B117381

[Get Quote](#)

Technical Support Center: 1-Bromo-3-(bromomethyl)-2-fluorobenzene

This guide provides essential information for the safe handling and disposal of **1-Bromo-3-(bromomethyl)-2-fluorobenzene**, targeting researchers, scientists, and drug development professionals. The following sections offer a summary of the compound's properties, frequently asked questions, and a troubleshooting guide for common experimental issues.

Summary of Physicochemical and Hazard Data

For easy reference, the key quantitative data for **1-Bromo-3-(bromomethyl)-2-fluorobenzene** is summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ Br ₂ F	[1][2]
Molecular Weight	267.92 g/mol	[1][2]
CAS Number	149947-16-0	[1]
Appearance	Solid	
Storage Temperature	Refrigerator	

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Bromo-3-(bromomethyl)-2-fluorobenzene**?

A1: This compound is classified as a corrosive material that causes severe skin burns and eye damage.^{[1][3]} It is crucial to handle it with appropriate personal protective equipment (PPE) to avoid direct contact.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When working with **1-Bromo-3-(bromomethyl)-2-fluorobenzene**, you must wear protective gloves, protective clothing, eye protection (safety goggles or a face shield), and ensure you are working in a well-ventilated area, preferably under a chemical fume hood.^[3]

Q3: How should I properly store **1-Bromo-3-(bromomethyl)-2-fluorobenzene**?

A3: It is recommended to store this chemical in a dry, cool, and well-ventilated place in a tightly closed container, specifically in a corrosives area and under refrigeration.^[4]

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately take off all contaminated clothing and rinse the skin with water or shower.^[3] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do, and continue rinsing.^[3] In both instances, immediate medical attention is required.^[3]

Q5: How should I dispose of waste containing **1-Bromo-3-(bromomethyl)-2-fluorobenzene**?

A5: This material should be treated as hazardous waste. It is recommended to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber. All disposal practices must adhere to local, state, and federal regulations. Do not reuse empty containers; they should be disposed of as unused product.

Troubleshooting Guide

This section addresses specific issues that users might encounter during their experiments with **1-Bromo-3-(bromomethyl)-2-fluorobenzene**.

Problem 1: The compound has solidified and is difficult to dispense.

- Solution: As this compound is a solid at room temperature, you may need to gently warm the container to melt the contents for easier dispensing. This should be done carefully in a controlled environment, such as a warm water bath, avoiding excessive heat. Always perform this in a chemical fume hood.

Problem 2: I observe discoloration of the compound upon storage.

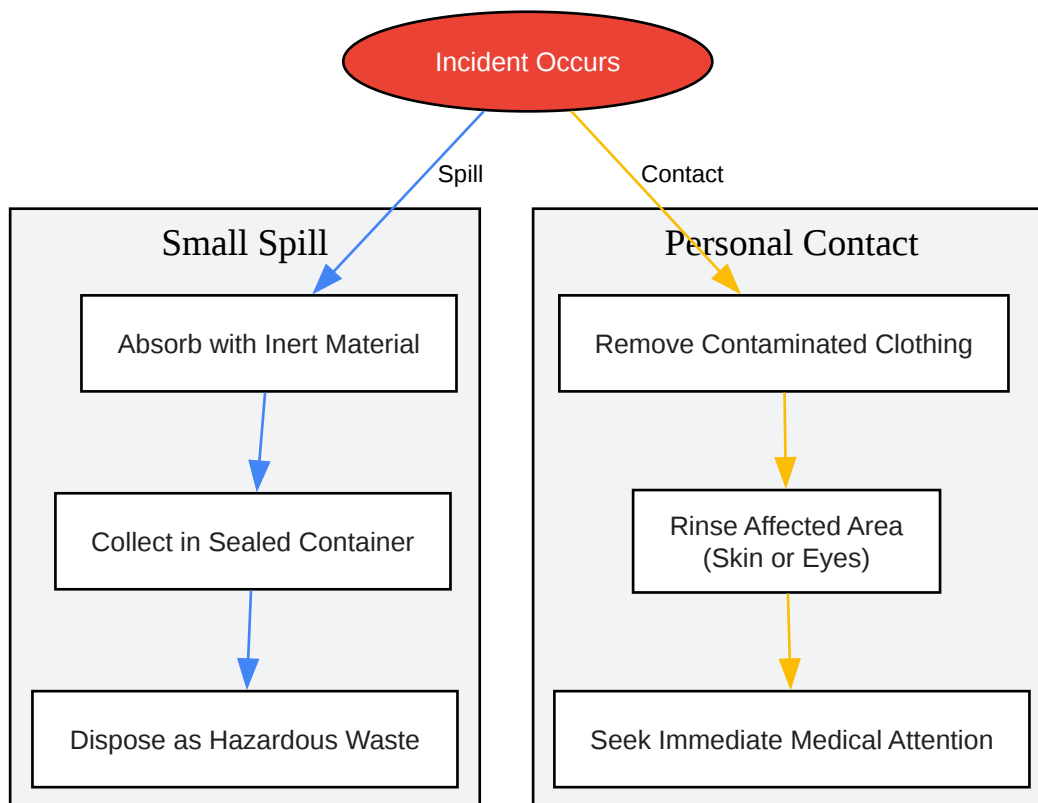
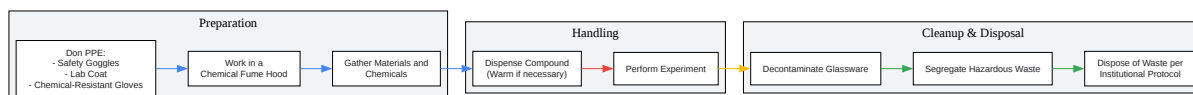
- Solution: Discoloration could indicate degradation or contamination. It is crucial to store the compound in a tightly sealed container, away from light and moisture, and at the recommended refrigerator temperature to maintain its stability.^[4] If you suspect degradation, it is advisable to use a fresh batch for sensitive experiments.

Problem 3: A small spill has occurred in the chemical fume hood.

- Solution: For a small spill, you should absorb it with an inert material such as sand, silica gel, or an acid binder.^[4] The absorbed material should then be collected into a suitable, closed container for disposal as hazardous waste.^[4] Ensure you are wearing appropriate PPE during the cleanup process.

Experimental Workflow and Safety Protocols

The following diagrams illustrate the recommended workflows for safely handling and disposing of **1-Bromo-3-(bromomethyl)-2-fluorobenzene**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromo-3-(bromomethyl)-2-fluorobenzene | C₇H₅Br₂F | CID 18989440 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 1-Bromo-2-(bromomethyl)-3-fluorobenzene | C₇H₅Br₂F | CID 24820209 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.nl [fishersci.nl]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [safe handling and disposal of 1-Bromo-3-(bromomethyl)-2-fluorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117381#safe-handling-and-disposal-of-1-bromo-3-bromomethyl-2-fluorobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com